

# Etodroxizine-d8: A Technical Guide to Commercial Availability, Purity, and Synthesis

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## Compound of Interest

Compound Name: Etodroxizine-d8

Cat. No.: B12422848

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of the deuterated analog of Etodroxizine, **Etodroxizine-d8**. Due to its status as a niche research chemical, direct commercial availability of **Etodroxizine-d8** is limited. This guide, therefore, also details a viable pathway for its acquisition through custom synthesis, providing essential information for researchers and drug development professionals.

## Commercial Availability of Etodroxizine (Non-deuterated)

While **Etodroxizine-d8** is not readily available as a stock item, the non-deuterated parent compound, Etodroxizine, can be sourced from a number of chemical suppliers. This is a critical first step for any research involving this compound, including the custom synthesis of its deuterated analog. The following table summarizes the known suppliers of Etodroxizine.

Supplier	Product Name	CAS Number	Notes
Simson Pharma Limited	Etodroxizine Dihydrochloride	17692-34-1	Certificate of Analysis is provided with every compound.
Axios Research	Etodroxizine	17692-34-1	Offered as a reference standard for analytical and quality control applications.

## Purity of Commercial Etodroxizine

Suppliers of Etodroxizine, such as Simson Pharma, typically provide a Certificate of Analysis (CoA) with their products. Researchers should always request and carefully review the CoA for detailed information on the purity of the specific lot. Purity is generally determined by High-Performance Liquid Chromatography (HPLC) and should meet the standards required for the intended research application.

## Pathway to Obtain Etodroxizine-d8: Custom Synthesis

Given the lack of direct commercial sources for **Etodroxizine-d8**, custom synthesis is the most practical approach for obtaining this stable isotope-labeled compound. Several companies specialize in the custom synthesis of deuterated molecules for research and pharmaceutical development.

## Proposed Synthetic Workflow

A plausible synthetic route for **Etodroxizine-d8** would involve the deuteration of a suitable precursor. The piperazine ring and the ethoxyethanol side chain are logical targets for deuteration. The following diagram illustrates a conceptual workflow for the custom synthesis of **Etodroxizine-d8**.

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